The Discovery and Isolation of Delamanid: A Technical Guide

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Compound of Interest

Compound Name: *Antitubercular agent-19*

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Introduction

The emergence of multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains of Mycobacterium tuberculosis (Mtb) poses a significant threat to global public health. This has necessitated the discovery and development of novel antitubercular agents with unique mechanisms of action. Delamanid (formerly OPC-67683), a derivative of the nitro-dihydro-imidazooxazole class of compounds, is a potent, orally bioavailable drug that has emerged as a critical component in the treatment of MDR-tuberculosis. This technical guide provides an in-depth overview of the discovery, isolation, mechanism of action, and preclinical evaluation of Delamanid, serving as a comprehensive resource for researchers in the field of tuberculosis drug development.

Discovery and Isolation

Delamanid was discovered and developed by Otsuka Pharmaceutical Co., Ltd. as part of their extensive research program focused on identifying new treatments for tuberculosis, a commitment that began in the early 1970s.[1][2][3] The discovery of Delamanid was the result

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of a concerted effort to optimize compounds from the nitroimidazole class, which had shown promise but were often associated with mutagenicity.[4]

The journey to Delamanid's discovery began with the screening of a library of nitroimidazole compounds to identify candidates with potent antimycobacterial activity and a favorable safety profile.[4] This process led to the identification of the bicyclic nitroimidazole scaffold as a promising starting point.[5] Through a series of chemical modifications and structure-activity relationship (SAR) studies, researchers at Otsuka synthesized and evaluated numerous analogues.[6] This extensive research effort, spanning several decades, culminated in the identification of Delamanid (OPC-67683) as a lead candidate with high potency against both drug-susceptible and drug-resistant strains of Mtb, and an acceptable safety profile.[3][5][7]

The synthesis of Delamanid involves a multi-step chemical process. While the precise, proprietary details of the large-scale manufacturing process are not fully public, the general synthetic route has been described in scientific literature. One reported synthesis involves the condensation of 2-chloro-4-nitroimidazole with a chiral epoxide intermediate, followed by further chemical modifications to yield the final Delamanid molecule.[8]

Key Milestones in the Development of Delamanid:

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Year	Milestone	Reference
1971	Otsuka Pharmaceutical initiates its tuberculosis research program.	[1][2][9]
Early 1990s	Otsuka's TB drug discovery program intensifies.	[5]
2002	Breakthrough in research with the discovery of the delamanid compound.	[10]
2014	Delamanid receives its first regulatory approval from the European Medicines Agency (EMA) for the treatment of adult pulmonary MDR-TB.	[3][5][7]
2015	Delamanid is included in the World Health Organization's List of Essential Medicines.	[3]

Data Presentation

In Vitro Efficacy

The in vitro potency of Delamanid has been extensively evaluated against a wide range of M. tuberculosis strains, including drug-susceptible, MDR, and XDR isolates. The primary metric for in vitro activity is the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the drug that inhibits the visible growth of the bacteria.

Table 1: Minimum Inhibitory Concentration (MIC) of Delamanid against Mycobacterium tuberculosis

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M. tuberculosis Strain Type	MIC Range (µg/mL)	MIC_{50} (µg/mL)	MIC_{90} (µg/mL)	Reference(s)
Drug-Susceptible	0.001 - 0.05	0.004	0.012	[11]
Multidrug-Resistant (MDR)	0.001 - 0.05	0.004	0.012	[11]
Isoniazid-monoresistant	0.063 (alone)	N/A	N/A	[3]
Rifampicin-monoresistant	0.063 (alone)	N/A	N/A	[3]
Extensively Drug-Resistant (XDR)	0.125 (alone)	N/A	N/A	[3]

N/A: Not available in the cited literature.

In Vivo Efficacy

Preclinical in vivo studies in animal models are crucial for evaluating the therapeutic potential of a new drug candidate. Delamanid has demonstrated significant bactericidal activity in various murine models of tuberculosis.

Table 2: In Vivo Efficacy of Delamanid in Mouse Models of Tuberculosis

Animal Model	Dosing Regimen	Reduction in Bacterial Load (log_{10} CFU)	Organ	Reference(s)
Chronic infection model	2.5 mg/kg (in combination with Rifampin and Pyrazinamide)	Significant reduction	Lungs	[3]
Chronic infection model	0.625 mg/kg	95% reduction in CFU	Lungs	[11]

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CFU: Colony Forming Units

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

The agar proportion method is a standard technique for determining the MIC of antitubercular drugs.

Protocol:

- Media Preparation: Prepare Middlebrook 7H10 or 7H11 agar supplemented with oleic acid-albumin-dextrose-catalase (OADC).
- Drug Incorporation: Aseptically add serial twofold dilutions of Delamanid (dissolved in an appropriate solvent like DMSO) to the molten agar at 45-50°C to achieve the desired final concentrations. Pour the agar into petri dishes and allow to solidify. Prepare a drug-free control plate.
- Inoculum Preparation: Culture M. tuberculosis in Middlebrook 7H9 broth to mid-log phase. Adjust the turbidity of the bacterial suspension to a McFarland standard of 1.0. Prepare 10-fold serial dilutions of the inoculum.
- Inoculation: Inoculate each drug-containing and drug-free control plate with 100 µL of two different dilutions (e.g., 10^{-2} and 10^{-4}) of the bacterial suspension.
- Incubation: Incubate the plates at 37°C in a 5-10% CO_2 atmosphere for 3-4 weeks.
- Reading and Interpretation: Count the number of colony-forming units (CFUs) on both the drug-containing and drug-free plates. The MIC is defined as the lowest concentration of Delamanid that inhibits 99% or more of the bacterial population compared to the drug-free control.

The BACTEC™ MGIT™ 960 system is an automated method for rapid mycobacterial culture and drug susceptibility testing.

Protocol:

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- Reagent Preparation: Reconstitute lyophilized Delamanid to the desired stock concentration. Prepare BACTEC™ MGIT™ tubes containing 7H9 broth base.
- Inoculum Preparation: Prepare a bacterial suspension from a pure culture of M. tuberculosis and adjust the turbidity to a 0.5 McFarland standard.
- Inoculation: Add 0.8 mL of MGIT™ Growth Supplement and 0.1 mL of the Delamanid stock solution to a labeled MGIT™ tube. Add 0.5 mL of the diluted bacterial suspension. Prepare a drug-free growth control tube for each isolate.
- Incubation and Analysis: Place the inoculated tubes into the BACTEC™ MGIT™ 960 instrument. The instrument continuously monitors the tubes for an increase in fluorescence, which indicates bacterial growth. The instrument's software compares the growth in the drug-containing tube to the growth control to determine susceptibility or resistance.

In Vivo Efficacy in a Murine Model of Chronic Tuberculosis

This protocol outlines a typical in vivo efficacy study in a mouse model.

Protocol:

- Animal Model: Use a susceptible mouse strain, such as BALB/c or C57BL/6.
- Infection: Infect mice via a low-dose aerosol route with a virulent strain of M. tuberculosis (e.g., H37Rv) to establish a chronic lung infection.
- Establishment of Chronic Infection: Allow the infection to establish for 4-6 weeks. At this point, the bacterial load in the lungs typically reaches a stable plateau.
- Treatment Groups: Randomly assign infected mice to different treatment groups:
  - Vehicle control
  - Delamanid at various doses
  - Positive control (e.g., isoniazid, rifampin)

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- Combination therapy groups

- Drug Administration: Administer drugs orally via gavage, typically once daily for 5-7 days a week, for a duration of 4-8 weeks.

- Efficacy Assessment: At the end of the treatment period, euthanize the mice and aseptically remove the lungs and spleen.

- Bacteriological Analysis (CFU Enumeration):

  - Homogenize the organs in sterile phosphate-buffered saline (PBS) containing 0.05% Tween 80.

  - Prepare serial dilutions of the tissue homogenates.

  - Plate the dilutions onto Middlebrook 7H11 agar plates.

  - Incubate the plates at 37°C for 3-4 weeks.

  - Count the CFUs to determine the bacterial load in each organ.

- Data Analysis: Express the data as $\log_{10}$ CFU per organ. Compare the bacterial loads between the treatment groups and the vehicle control group to determine the efficacy of Delamanid.

Mandatory Visualizations

Mechanism of Action of Delamanid

Delamanid is a prodrug that requires activation within the mycobacterial cell.[12] Its mechanism of action involves the inhibition of mycolic acid synthesis, a crucial component of the mycobacterial cell wall.[12]

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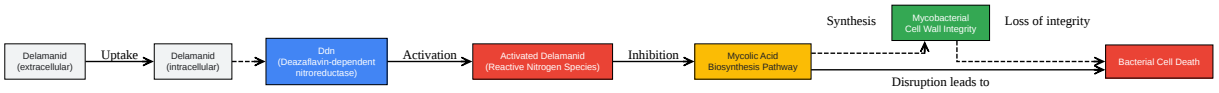

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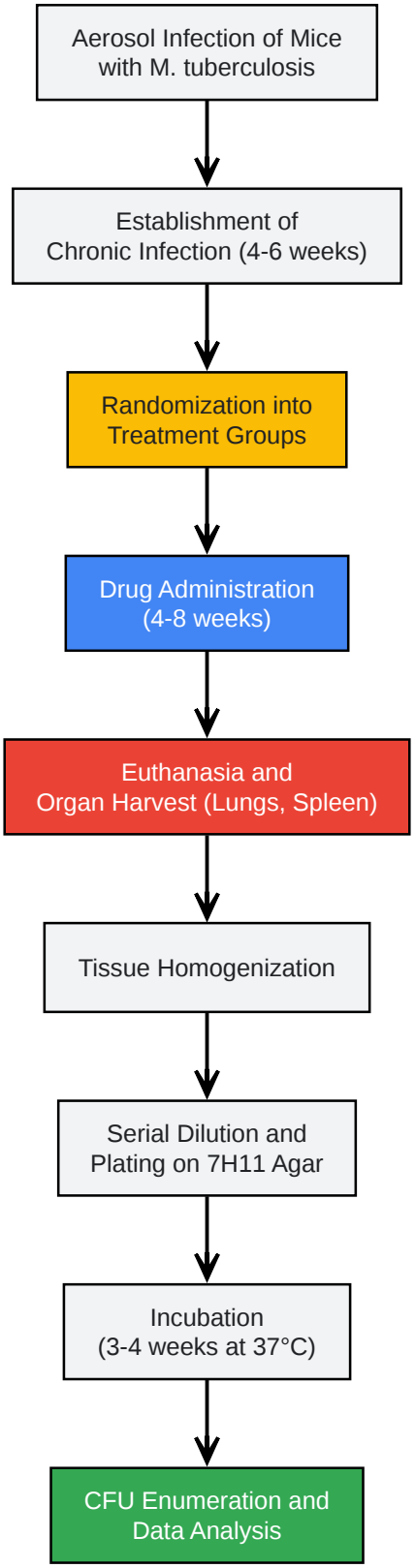

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